

A Comparative Analysis of the Toxicological Profiles of Benzyl Butyrate and Benzyl Acetate

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Compound of Interest

Compound Name: *Benzyl butyrate*

Cat. No.: *B092007*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the toxicological profiles of two closely related fragrance and flavor ingredients: **benzyl butyrate** and benzyl acetate. The information presented is collated from a comprehensive review of available safety assessments and experimental data, intended to assist researchers and professionals in making informed decisions regarding the use of these compounds.

Executive Summary

Benzyl butyrate and benzyl acetate are structurally similar esters that share many toxicological characteristics. Both are rapidly metabolized and exhibit low acute toxicity. While extensive testing has been conducted on benzyl acetate, data for **benzyl butyrate** often relies on read-across from its acetate analogue, suggesting a comparable safety profile for many endpoints. This guide summarizes the key toxicological data for both compounds and provides an overview of the experimental methodologies used in their assessment.

Quantitative Toxicological Data

The following table summarizes the key quantitative toxicological data for **benzyl butyrate** and benzyl acetate.

Toxicological Endpoint	Benzyl Butyrate	Benzyl Acetate
Acute Oral Toxicity (LD50)	1850 mg/kg (ATE, Oral)[1], 2330 mg/kg (Rat, Oral)[2][3][4] [5], 2500 mg/kg (Rat, Oral)[6]	830 mg/kg (Mouse, Oral)[7], 2490 mg/kg (Rat, Oral)[7][8][9] [10], >2,000 mg/kg (Rat, Oral) [11]
Acute Dermal Toxicity (LD50)	> 5000 mg/kg (Rabbit)[2][3][5]	> 5000 mg/kg (Rabbit)[7][8][9] [10]
Skin Irritation	No irritant effect[1]. Causes mild skin irritation[6].	No irritant effect[8]. Mildly irritating to the skin in rabbits[12][13]. Causes skin irritation[14][15].
Eye Irritation	No irritating effect[1]. Causes mild eye irritation[6].	No irritating effect[8]. Minimally irritating to the eyes in rabbits[12][13]. Causes serious eye irritation[14][15].
Skin Sensitization	No sensitizing effects known[1].	Not a skin sensitizer in guinea pigs[12][13].
Genotoxicity	Data from the suitable read- across analog benzyl acetate show that this material is not genotoxic[16][17].	Generally negative in both in vitro and in vivo assays, with one positive result in an in vitro study[18][19][20]. Considered to not present a concern for genotoxicity[21].

Carcinogenicity	No data available directly for benzyl butyrate.	Limited evidence of carcinogenicity in experimental animals under specific conditions (gavage administration)[18][19][20]. No evidence of carcinogenic activity when administered in the diet[13][18][20]. Classified as Group 3 (not classifiable as to its carcinogenicity to humans) by IARC[18][20].
Reproductive & Developmental Toxicity	Data from the suitable read-across analog benzyl acetate provided a Margin of Exposure (MOE) > 100 for developmental and reproductive toxicity endpoints[16][17].	No data were available to the IARC Working Group on reproductive and developmental effects[18]. However, other studies show a clear NOAEL of 500 mg/kg/day was established for maternal and developmental toxicity in rats[12][13]. Atrophy of seminiferous tubules was observed in male rats at high doses (900 mg/kg/day) in a 13-week dietary study, with a NOAEL of 460 mg/kg/day[12][13].

Experimental Methodologies and Protocols

Detailed, step-by-step experimental protocols for the cited studies are often proprietary or not fully disclosed in publicly available literature. However, the methodologies employed for the key toxicological endpoints are standardized assays. An overview of these methods is provided below.

Acute Toxicity (LD50) Studies

The acute toxicity is typically determined by the median lethal dose (LD50), which is the dose required to kill half the members of a tested population.

- **Oral LD50:** The test substance is administered by gavage to a group of animals (commonly rats or mice) in graded doses. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Dermal LD50:** The test substance is applied to the shaved skin of an animal (commonly rabbits) and held in contact with the skin for a specified duration. Observations for toxicity and mortality are then made.

Genotoxicity Assays

These assays are designed to detect direct or indirect damage to DNA.

- **Ames Test (Bacterial Reverse Mutation Assay):** This is an in vitro test that uses several strains of the bacterium *Salmonella typhimurium* with mutations in genes involved in histidine synthesis. The test assesses the ability of a substance to cause mutations that revert the bacteria to a state where they can synthesize histidine.
- **In Vitro Chromosome Aberration Test:** This test evaluates the potential of a substance to cause structural chromosome damage in cultured mammalian cells (e.g., Chinese hamster ovary cells).
- **In Vivo Micronucleus Assay:** This assay is performed in rodents. The animals are treated with the test substance, and their bone marrow is examined for the presence of micronuclei in polychromatic erythrocytes. Micronuclei are small nuclei that form from chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division, indicating chromosomal damage.

Carcinogenicity Bioassays

These are long-term studies to evaluate the cancer-causing potential of a substance.

- **Two-Year Rodent Bioassay:** The test substance is administered to rodents (rats and mice) over a significant portion of their lifespan (typically 2 years). The administration can be through the diet, drinking water, gavage, or dermal application. At the end of the study, a

complete histopathological examination of all organs is performed to identify any increase in tumor incidence.

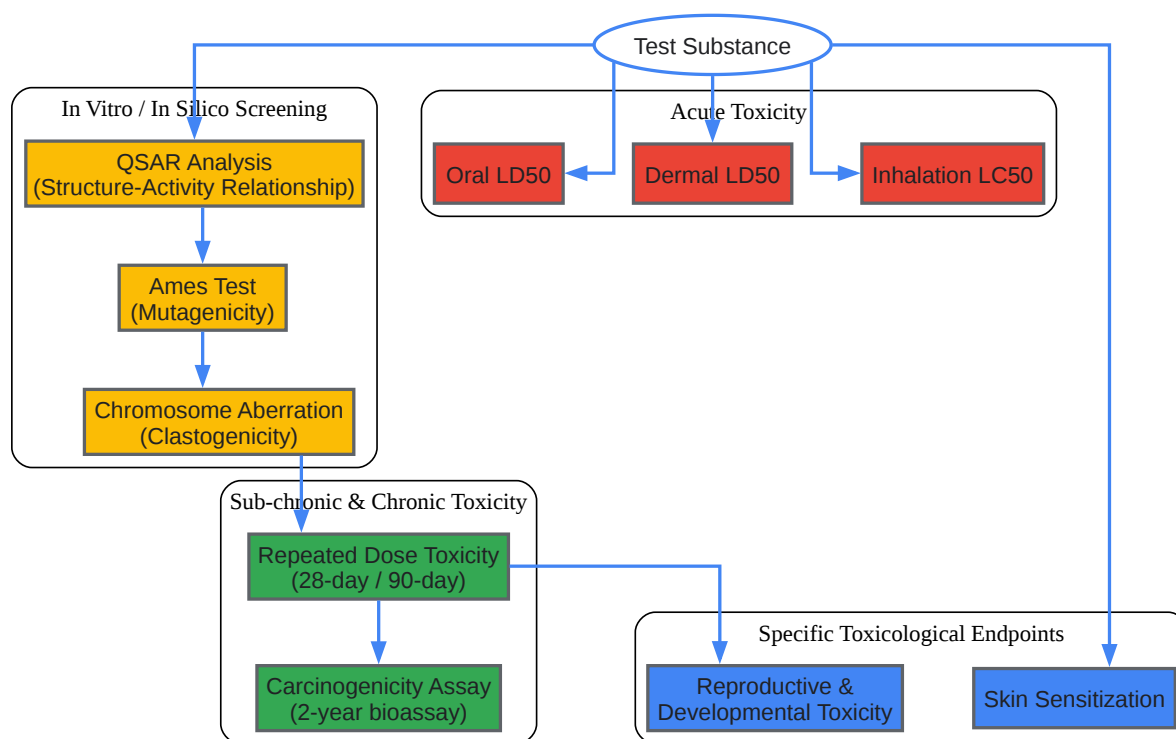
Skin Sensitization Tests

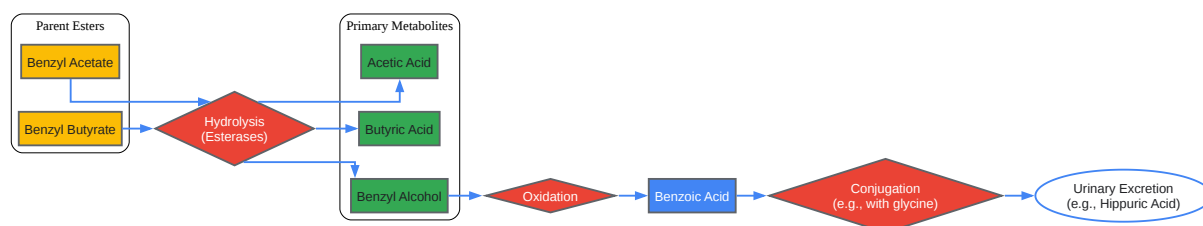
These tests are used to assess the potential of a substance to cause an allergic contact dermatitis.

- Guinea Pig Maximization Test (GPMT): This method involves inducing a heightened immune response in guinea pigs by intradermal and topical application of the test substance, followed by a challenge phase to assess the allergic response.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the toxicological assessment of a chemical substance.





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References

- 1. prod.adv-bio.com [prod.adv-bio.com]
- 2. fishersci.com [fishersci.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. axxence.de [axxence.de]
- 5. Natural Benzyl Butyrate manufacturers and suppliers in China - ODOWELL [odowell.com]
- 6. vigon.com [vigon.com]
- 7. hmdb.ca [hmdb.ca]
- 8. prod.adv-bio.com [prod.adv-bio.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]

- 10. fishersci.com [fishersci.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. Federal Register :: Benzyl acetate; Exemption From the Requirement of a Tolerance [federalregister.gov]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- 14. cdn1.npcdn.net [cdn1.npcdn.net]
- 15. Benzyl Acetate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 16. RIFM fragrance ingredient safety assessment, benzyl butyrate, CAS Registry Number 103-37-7 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. ohsu.elsevierpure.com [ohsu.elsevierpure.com]
- 18. Benzyl acetate - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. publications.iarc.who.int [publications.iarc.who.int]
- 20. Benzyl Acetate (IARC Summary & Evaluation, Volume 71, 1999) [inchem.org]
- 21. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
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